

quality assurance procedures for CardioGen-82 infusion systems

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Compound of Interest

Compound Name: **Rubidium-82**

Cat. No.: **B1236357**

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CardioGen-82 Infusion System: Technical Support Center

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential quality assurance procedures, troubleshooting guidance, and frequently asked questions for the CardioGen-82 infusion system. Adherence to these protocols is critical for ensuring the safety and accuracy of your experimental results.

Section 1: Frequently Asked Questions (FAQs)

Q1: What is the most critical daily quality assurance procedure for the CardioGen-82 system?

A1: The most critical daily procedure is the eluate testing for **Rubidium-82** (Rb-82) activity and Strontium-82 (Sr-82) and Strontium-85 (Sr-85) breakthrough. This must be performed before the first patient infusion each day to prevent excess radiation exposure.[1][2][3]

Q2: What is "strontium breakthrough" and why is it a concern?

A2: Strontium breakthrough is the release of radioactive strontium isotopes (Sr-82 and Sr-85) from the generator into the rubidium chloride eluate.[4][5] This poses a significant health risk to the patient due to unintended radiation exposure, particularly to the bone marrow.[6][7][8] FDA investigations have linked excessive radiation exposure events to user error in following the mandatory testing protocols.[4][5]

Q3: What type of eluent should be used with the CardioGen-82 generator?

A3: Only additive-free 0.9% Sodium Chloride Injection, USP, should be used to elute the generator. The use of incorrect eluents, especially those containing calcium, can cause a significant release of Sr-82 and Sr-85.[\[6\]](#)[\[7\]](#)[\[8\]](#) If an incorrect solution is used, the patient infusion must be stopped immediately, and the generator permanently discontinued.[\[6\]](#)[\[7\]](#)

Q4: What are the "Alert Limits" and "Expiration Limits" for the CardioGen-82 generator?

A4: "Alert Limits" are thresholds that, when reached, trigger the need for more frequent eluate testing. "Expiration Limits" are the absolute safety cutoffs at which the generator must be permanently discontinued. These limits relate to the cumulative elution volume, the age of the generator, and the levels of strontium breakthrough.[\[1\]](#)[\[6\]](#)[\[9\]](#)

Q5: Are there differences in the quality assurance procedures for different CardioGen-82 infusion system models?

A5: Yes, the primary difference is in the level of automation. The Model 1700 infusion system, for instance, automates the discarding of the initial 50 mL eluate and the recording of all eluate volumes.[\[2\]](#)[\[8\]](#)[\[10\]](#) The fundamental quality control tests and limits, however, remain the same for all models. Always refer to the operator's manual for your specific model.[\[11\]](#)

Section 2: Quality Assurance and Experimental Protocols

Daily Quality Control Eluate Testing

This procedure is mandatory before the first infusion of the day.

Objective: To determine the Rb-82 activity and quantify the Sr-82 and Sr-85 breakthrough in the eluate.

Materials:

- CardioGen-82 Infusion System
- Additive-free 0.9% Sodium Chloride Injection, USP

- Ionization chamber-type dose calibrator
- Stoppered glass vial (plastic is not suitable)
- Appropriate radiation shielding

Detailed Methodology:

- System Preparation: Ensure the infusion system is set up according to the manufacturer's instructions. Use aseptic techniques throughout the procedure.
- First Elution (Discard): Elute the generator with 50 mL of additive-free 0.9% Sodium Chloride Injection and discard this first eluate.[\[1\]](#)[\[3\]](#) The Model 1700 system performs this step automatically.[\[2\]](#)[\[8\]](#)[\[10\]](#)
- Generator Regeneration: Allow at least 10 minutes for the Rb-82 to regenerate within the generator.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Sample Collection: Elute the generator with 50 mL of additive-free 0.9% Sodium Chloride Injection at a rate of 50 mL/min. Collect the entire eluate in a stoppered glass vial. Note the exact time of the end of elution (EOE).[\[1\]](#)[\[3\]](#)
- Rb-82 Activity Measurement:
 - Set the dose calibrator for Rb-82 as recommended by the manufacturer. Alternatively, use the Cobalt-60 setting and divide the reading by 0.548.[\[1\]](#)[\[3\]](#)
 - Measure the activity of the eluate in the dose calibrator and record the time of the reading.
 - Correct the measured activity for decay back to the EOE time.
- Strontium Breakthrough Measurement:
 - Approximately one hour after the EOE, use the dose calibrator to measure the radioactivity of the same eluate vial.
 - Follow the specific instructions in your infusion system's operator's manual or the prescribing information to calculate the levels of Sr-82 and Sr-85 breakthrough. This

calculation will account for the decay of Rb-82 and the presence of the strontium isotopes.

- Compare to Limits: Compare the calculated strontium breakthrough values to the established Alert and Expiration Limits.

Quantitative Data Summary

Parameter	Alert Limit	Expiration Limit
Sr-82 Level	0.002 µCi / mCi Rb-82	0.01 µCi / mCi Rb-82
Sr-85 Level	0.02 µCi / mCi Rb-82	0.1 µCi / mCi Rb-82
Cumulative Elution Volume	14 L	17 L
Generator Age	N/A	42 days post-calibration

Data sourced from prescribing information.[\[1\]](#)[\[6\]](#)[\[9\]](#)

Section 3: Troubleshooting Guide

This section addresses specific issues that may be encountered during the operation of the CardioGen-82 infusion system.

Issue 1: Strontium Alert Limit Reached

- Description: The daily quality control test indicates that the level of Sr-82 or Sr-85 in the eluate has reached or exceeded the "Alert Limit."
- Immediate Action: Do not proceed with any patient infusions.
- Procedure:
 - Acknowledge the alert on the infusion system.
 - You are now required to perform additional eluate tests for strontium breakthrough more frequently.
 - Conduct a new eluate test after every 750 mL of elution volume for the remainder of that day and on each subsequent day the generator is used.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Meticulously record all elution volumes, including those for quality control tests and patient infusions.
- If at any point an "Expiration Limit" is reached, the generator must be immediately and permanently discontinued.

Issue 2: "PUMP LIMIT" Error Message

- Description: The infusion system displays a "PUMP LIMIT" error.
- Possible Cause: The syringe pump may be empty or has reached its refill limit.
- Solution:
 - Abort the current operation.
 - Refill the syringe pump with additive-free 0.9% Sodium Chloride Injection, USP, according to the instructions in the user manual.
 - Restart the desired procedure.

Issue 3: "HIGH PRESSURE" Error Message

- Description: The system indicates a high-pressure situation during elution.
- Possible Cause: There may be a constriction or blockage in the tubing.
- Solution:
 - Immediately stop the infusion.
 - Carefully inspect all tubing for any kinks, clamps, or other obstructions.
 - Ensure all connections are secure and not overly tightened.
 - If the issue persists after checking the tubing, contact technical support.

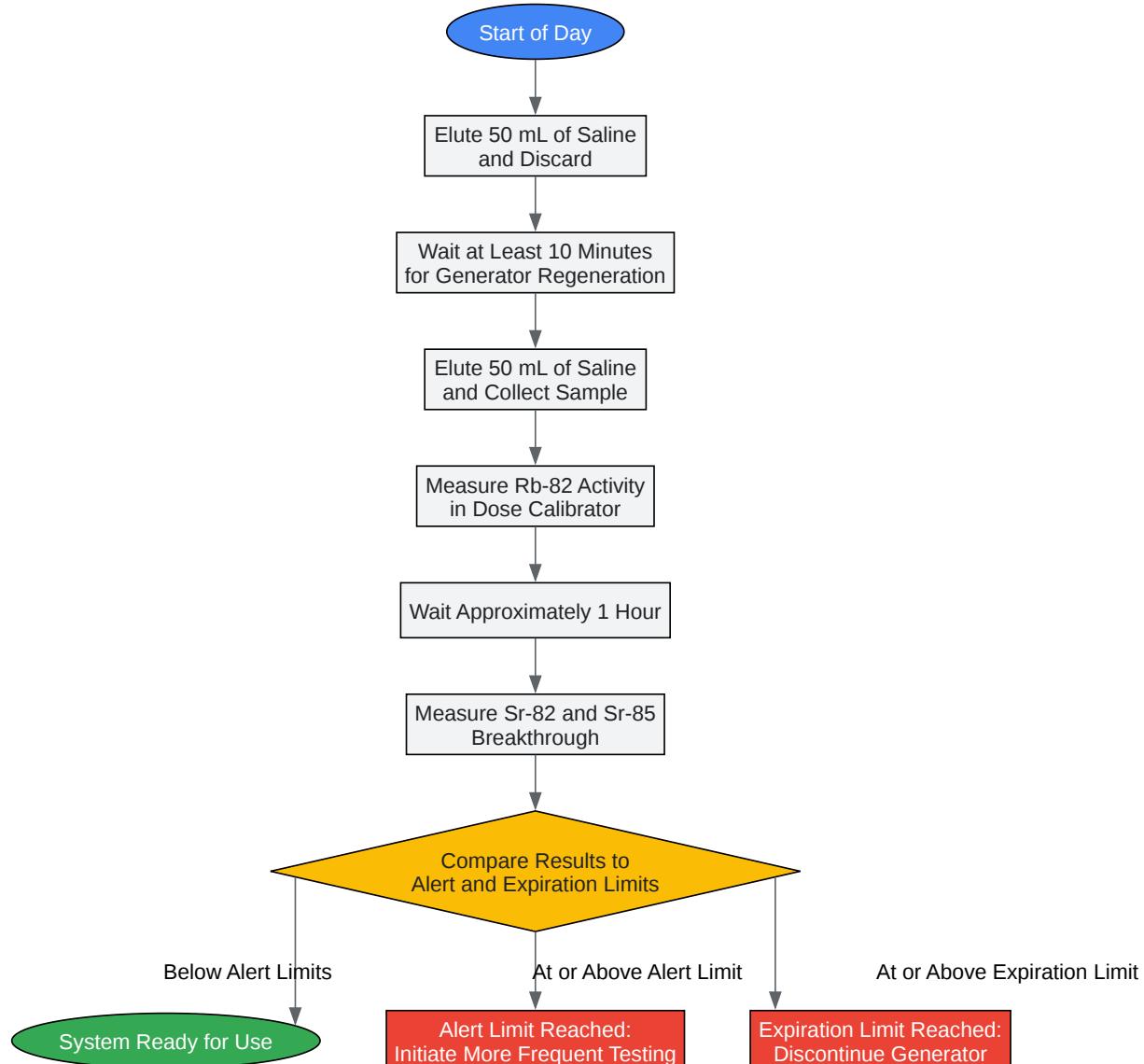
Issue 4: "VALVE ERROR" Message

- Description: An error related to the valve system is displayed.
- Possible Cause: This could indicate a malfunction in the divergence valve that directs the eluate flow.
- Solution:
 - Do not attempt to proceed with any infusions.
 - Contact Bracco Diagnostics technical support immediately for assistance.

Issue 5: Inconsistent Rb-82 Elution Yield

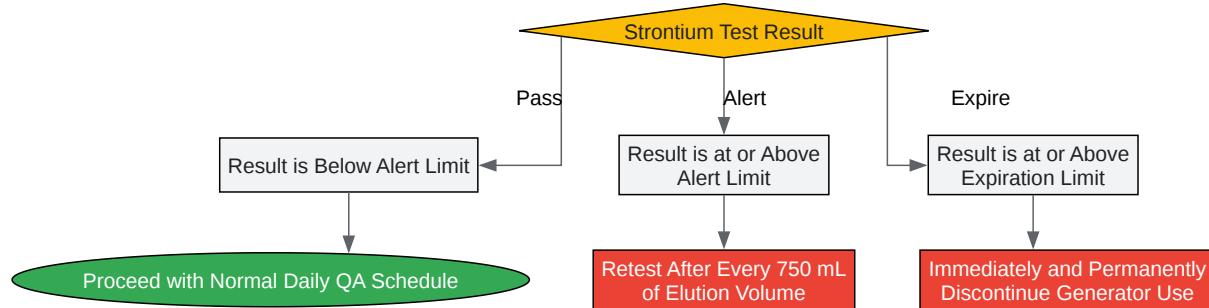
- Description: The measured activity of Rb-82 is significantly lower than expected or varies inconsistently between elutions.
- Possible Causes:
 - Insufficient regeneration time between elutions (a minimum of 10 minutes is required).[\[2\]](#)
 - Issues with the generator column itself.
 - Incorrect settings on the dose calibrator.
- Troubleshooting Steps:
 - Verify that at least 10 minutes have passed since the last elution.
 - Confirm that the dose calibrator is set correctly for Rb-82 and is functioning properly.
 - Perform a system calibration as per the user manual's instructions.
 - If the problem persists, document the elution yields and contact technical support to discuss the generator's performance.

Section 4: Visualized Workflows and Logic



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Caption: Daily Quality Assurance Workflow for CardioGen-82.



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Caption: Troubleshooting Logic for Strontium Breakthrough Results.

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